

In-depth Technical Guide: AVX 13616 for Staphylococcus aureus Infections

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Compound of Interest

Compound Name: AVX 13616

Cat. No.: B10800273

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Disclaimer: The information available on **AVX 13616** is limited. This document summarizes the publicly accessible data, which primarily consists of press releases and product data sheets. Detailed peer-reviewed studies and comprehensive clinical trial data, which are necessary for a complete technical guide, are not readily available. Therefore, the core requirements for in-depth experimental protocols, extensive quantitative data, and detailed signaling pathways cannot be fully met.

Introduction

AVX 13616 is an antibacterial compound that has demonstrated promising activity against a range of Gram-positive bacteria, including multi-drug resistant *Staphylococcus aureus* (MRSA). Developed by Avexa and later licensed to Valevia Pharmaceuticals, initial reports highlighted its potential for treating hospital-acquired infections and for topical applications in skin infections.

[1]

Preclinical Activity against *Staphylococcus aureus*

Early laboratory testing of **AVX 13616** revealed its efficacy against clinically relevant bacterial strains. The compound showed positive activity against *Staphylococcus aureus*, including multi-drug resistant variants.[1]

In Vitro Susceptibility

Limited available data indicates that **AVX 13616** exhibits a potent inhibitory effect on the growth of various staphylococcal strains.

Table 1: Minimum Inhibitory Concentrations (MICs) of **AVX 13616** against Staphylococcal Isolates

Bacterial Strain	MIC Range ($\mu\text{g/mL}$)
S. aureus	2-4
Coagulase-negative staphylococci	2-4
Methicillin-resistant <i>S. aureus</i> (MRSA)	2-4
Vancomycin-intermediate <i>S. aureus</i> (VISA)	2-4

| Vancomycin-resistant *S. aureus* (VRSA) | 2-4 |

Source: Product Data Sheet

Lack of Cross-Resistance

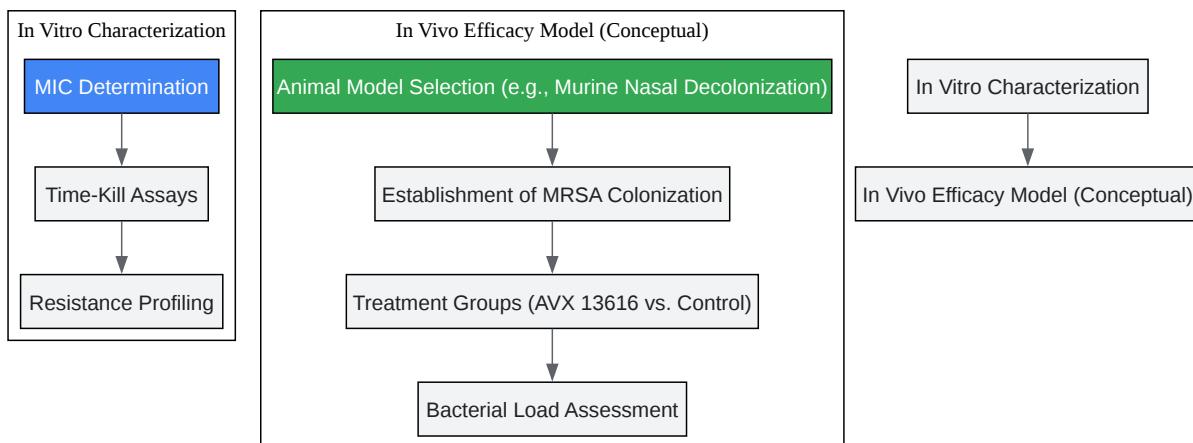
An important characteristic noted in early testing was that **AVX 13616** did not show cross-resistance with other existing classes of antibiotics.^[1] This suggests a potentially novel mechanism of action that could be effective against bacterial strains that have developed resistance to current therapies.

Mechanism of Action

The precise mechanism of action of **AVX 13616** has not been publicly disclosed in the available documentation. Without this information, a diagram of its signaling pathway or molecular interactions cannot be generated.

Experimental Models

Details on the experimental protocols for the studies conducted with **AVX 13616** are scarce. The following workflow represents a generalized approach for evaluating a novel topical antibacterial agent, based on the limited information available.



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References

- 1. Avexa's antibiotic storms lab tests [labonline.com.au]
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